

In-Depth Technical Guide to Sodium t-Amyl Oxide (Sodium tert-Pentoxide)

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Compound of Interest

Compound Name: Sodium t-amyl oxide

Cat. No.: B8452104

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CAS Number: 14593-46-5

This technical guide provides a comprehensive overview of **sodium t-amyl oxide**, also known as sodium tert-pentoxide, a strong alkoxide base utilized in various chemical syntheses. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and key applications, complete with experimental protocols and workflow visualizations.

Core Properties and Data

Sodium t-amyl oxide is a reactive chemical compound valued for its strong basicity and solubility in organic solvents.^[1] It is a versatile reagent in organic synthesis, particularly in reactions requiring a non-nucleophilic strong base.

Physicochemical Data

The following table summarizes the key physicochemical properties of **sodium t-amyl oxide**.

Property	Value	References
CAS Number	14593-46-5	[2] [3] [4] [5]
Molecular Formula	C ₅ H ₁₁ NaO	[1] [4]
Molecular Weight	110.13 g/mol	[4] [5]
Appearance	Cream or light tan powder	[2] [3]
Melting Point	>200 °C	[2] [3]
Density	0.904 g/mL at 25 °C	[2] [3]
Flash Point	-21 °C	[2] [3]
Solubility	Soluble in cyclohexane, diglyme, hexane, THF, and toluene. Reacts with water.	[1]
Sensitivity	Air and moisture sensitive.	[2]

Safety and Handling

Sodium t-amyl oxide is a flammable and corrosive solid that reacts with water.[\[2\]](#)[\[3\]](#) It should be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent decomposition and reaction with atmospheric moisture. Appropriate personal protective equipment (PPE), including eye protection, gloves, and a lab coat, should be worn at all times. Store in a cool, dry, and well-ventilated area away from water and sources of ignition.[\[2\]](#)

Synthesis of Sodium t-Amyl Oxide

Sodium t-amyl oxide is typically synthesized by the reaction of sodium metal with tert-amyl alcohol. The reaction is exothermic and requires careful control of conditions to ensure safety and product purity.

Laboratory Scale Synthesis Protocol

This protocol describes a typical laboratory-scale synthesis of **sodium t-amyl oxide**.

Materials:

- Sodium metal
- tert-Amyl alcohol (anhydrous)
- Anhydrous toluene (or other inert solvent)
- Three-neck round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Inert gas supply (nitrogen or argon)
- Heating mantle

Procedure:

- Set up a dry three-neck round-bottom flask equipped with a mechanical stirrer, a reflux condenser with a drying tube, and an inert gas inlet.
- Under a positive pressure of inert gas, charge the flask with anhydrous toluene and tert-amyl alcohol.
- Carefully add small, clean pieces of sodium metal to the stirred solution.
- Heat the reaction mixture to reflux. The reaction is typically complete when all the sodium metal has dissolved. This can take several hours.
- After the reaction is complete, cool the mixture to room temperature.
- The resulting solution of **sodium t-amyl oxide** in toluene can be used directly, or the solvent can be removed under reduced pressure to yield the solid product.

Industrial Scale Synthesis

On an industrial scale, the synthesis of granular **sodium t-amyl oxide** involves the reaction of sodium metal with tert-amyl alcohol in an inert organic solvent.[6] The process is carried out in a reactor under a nitrogen atmosphere with reflux for 8-40 hours.[7] After the reaction, excess

tert-amyl alcohol and the inert solvent are removed by distillation and vacuum distillation, respectively, to yield the granular product.[6][7]

Key Applications and Experimental Protocols

Sodium t-amyl oxide serves as a strong base in a variety of organic reactions, including deprotonations, eliminations, and isomerizations.[1] Its bulky nature can provide steric hindrance, influencing the regioselectivity and stereoselectivity of reactions.

Synthesis of Diketopyrrolopyrrole (DPP) Pigments

Sodium t-amyl oxide is a crucial reagent in the synthesis of high-performance diketopyrrolopyrrole (DPP) pigments. The reaction involves the condensation of a dialkyl succinate with an aromatic nitrile in the presence of the strong base.

Experimental Protocol for DPP Synthesis:

Materials:

- **Sodium t-amyl oxide**
- Dialkyl succinate (e.g., diethyl succinate)
- Aromatic nitrile (e.g., benzonitrile)
- Anhydrous high-boiling inert solvent (e.g., toluene)
- Methanol
- Water

Procedure:

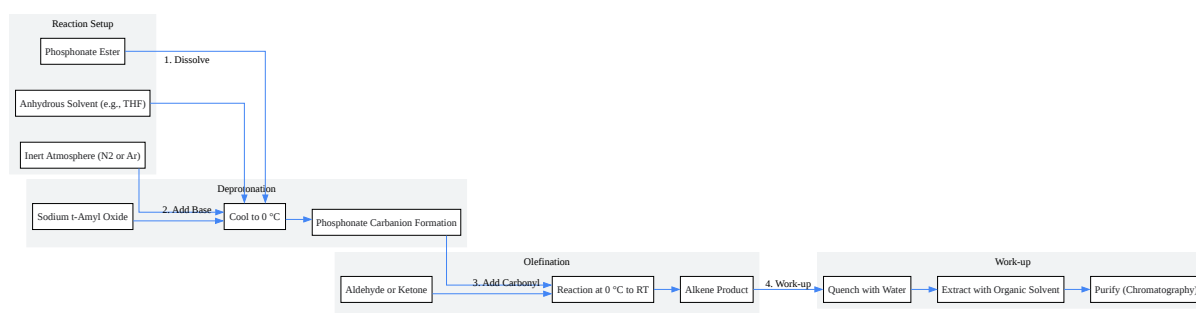
- In a reaction vessel under an inert atmosphere, dissolve **sodium t-amyl oxide** in the inert solvent.
- Add the dialkyl succinate and the aromatic nitrile to the solution.

- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC or HPLC).
- Cool the reaction mixture and quench by adding a mixture of methanol and water.
- The precipitated crude DPP pigment is collected by filtration, washed with methanol and water, and dried.
- Further purification can be achieved by recrystallization or sublimation.

Horner-Wadsworth-Emmons (HWE) Reaction

The Horner-Wadsworth-Emmons reaction is a widely used method for the synthesis of alkenes from aldehydes or ketones and phosphonate carbanions. **Sodium t-amyl oxide** can be employed as the base to deprotonate the phosphonate ester, generating the reactive carbanion. The reaction generally favors the formation of (E)-alkenes.^[8]

General Experimental Workflow for HWE Reaction:



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Caption: General workflow for a Horner-Wadsworth-Emmons reaction.

α -Alkylation of Ketones

Sodium t-amyl oxide can be used to generate enolates from ketones, which then act as nucleophiles in reactions with alkyl halides to form α -alkylated ketones. The choice of base and reaction conditions can influence the regioselectivity of the alkylation (kinetic vs. thermodynamic enolate formation). The bulky nature of **sodium t-amyl oxide** can favor the formation of the kinetic enolate by deprotonating the less sterically hindered α -proton.

Experimental Workflow for α -Alkylation of a Ketone:

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Caption: Workflow for the α -alkylation of a ketone via a kinetic enolate.

Role in Drug Development

Sodium t-amyl oxide is utilized as a reagent in the synthesis of active pharmaceutical ingredients (APIs). A notable example is its application in the synthesis of Dolutegravir, an antiretroviral medication used to treat HIV/AIDS. While specific, detailed proprietary synthesis protocols are often not publicly available, the general role of strong alkoxide bases in such

syntheses involves facilitating key bond-forming reactions, such as cyclizations and condensations, which are essential for constructing the complex molecular architecture of the drug. In some syntheses, the choice of a bulkier alkoxide like **sodium t-amyl oxide** over smaller ones can be critical to avoid side reactions and improve the overall yield and purity of the desired intermediate.

Conclusion

Sodium t-amyl oxide is a powerful and versatile strong base with significant applications in organic synthesis, from the production of high-performance materials to the synthesis of complex pharmaceutical compounds. Its utility stems from its strong basicity, good solubility in organic solvents, and the steric hindrance provided by the tert-amyl group. A thorough understanding of its properties, handling requirements, and reaction characteristics is essential for its safe and effective use in research and development.

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